

Proglumide Sodium: A Technical Guide to its Anti-Neoplastic Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Proglumide sodium

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Abstract

Proglumide sodium, a non-selective cholecystokinin (CCK) receptor antagonist, has demonstrated notable anti-neoplastic properties in various preclinical studies.^{[1][2][3]} Initially developed for the treatment of peptic ulcers, its ability to block both CCK-A and CCK-B receptors has led to investigations into its efficacy as a potential anti-cancer agent.^{[1][4]} This technical guide provides an in-depth overview of the anti-cancer effects of **Proglumide sodium**, with a focus on its mechanism of action, experimental evidence, and relevant protocols. The information presented is intended to support further research and development of **Proglumide sodium** as a therapeutic agent in oncology.

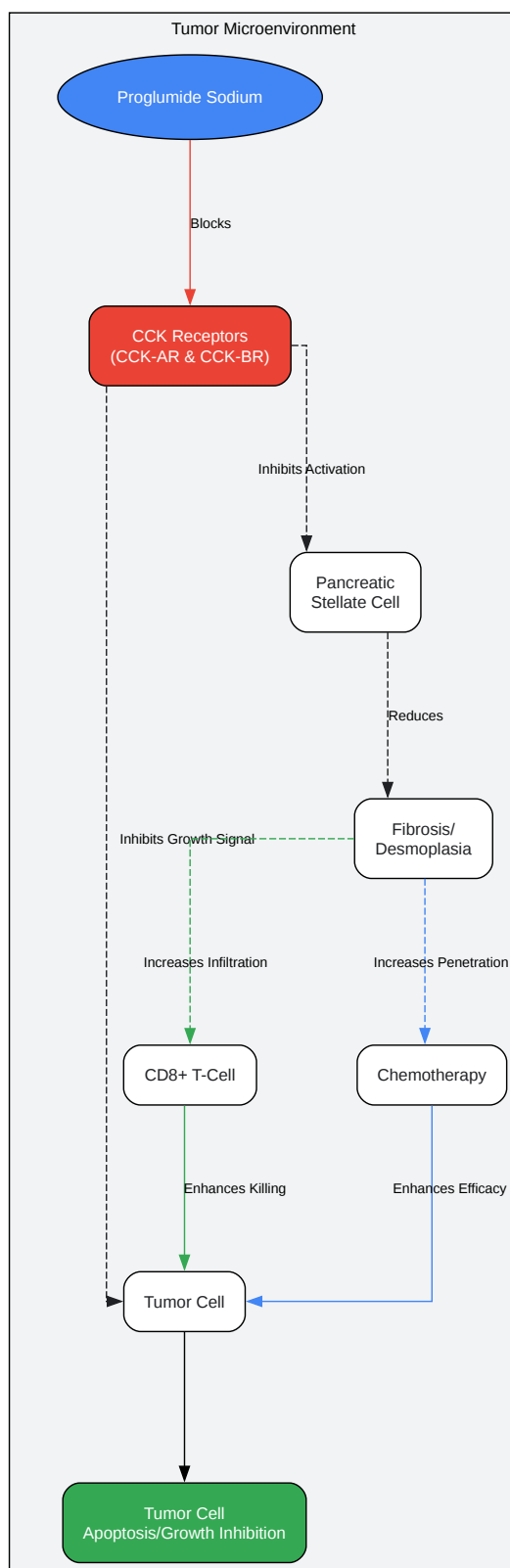
Mechanism of Action

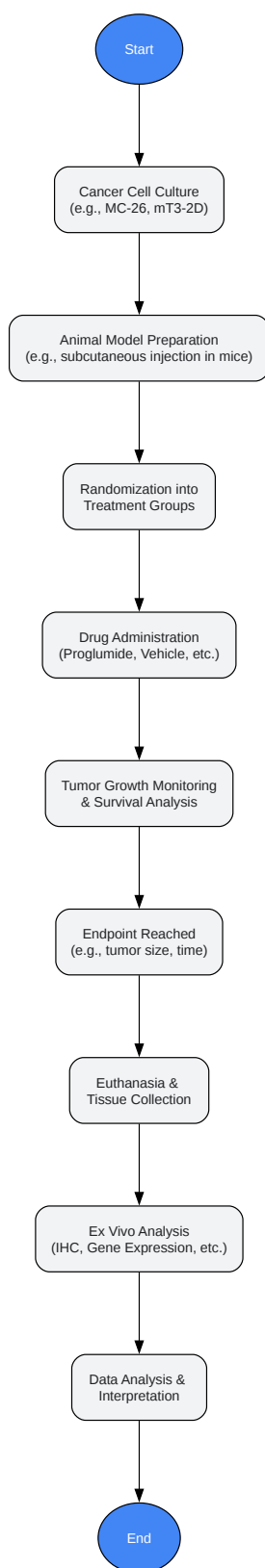
Proglumide sodium exerts its anti-neoplastic effects primarily by antagonizing cholecystokinin (CCK) receptors, which are overexpressed in several types of cancer cells and components of the tumor microenvironment. It acts as a non-selective antagonist for both CCK-A and CCK-B receptors. The binding of Proglumide to these receptors interferes with the proliferative signals mediated by their endogenous ligands, gastrin and cholecystokinin.

The anti-tumor activity of Proglumide is multifaceted and includes:

- Direct inhibition of tumor cell growth: By blocking CCK receptors on cancer cells, Proglumide can inhibit their proliferation.
- Modulation of the tumor microenvironment: Proglumide has been shown to reduce fibrosis and desmoplasia within the tumor microenvironment, which can otherwise act as a barrier to drug delivery and immune cell infiltration.
- Enhancement of anti-tumor immunity: By decreasing fibrosis, Proglumide can facilitate the infiltration of cytotoxic T-lymphocytes (CD8+ T cells) into the tumor, thereby enhancing the host's immune response against the cancer.
- Synergistic effects with chemotherapy: Proglumide can render tumors more susceptible to conventional chemotherapeutic agents.

Below is a diagram illustrating the proposed mechanism of action of **Proglumide sodium** in the context of cancer therapy.





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- To cite this document: BenchChem. [Proglumide Sodium: A Technical Guide to its Anti-Neoplastic Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662284#investigating-the-anti-neoplastic-properties-of-proglumide-sodium]

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